

An In-depth Technical Guide to 2-Methylbutyl dodecanoate (CAS: 55195-19-2)

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Compound of Interest

Compound Name: 2-Methylbutyl dodecanoate

Cat. No.: B15190465

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Introduction

2-Methylbutyl dodecanoate, with the CAS number 55195-19-2, is a fatty acid ester. It is the ester formed from the condensation of dodecanoic acid (lauric acid) and 2-methylbutan-1-ol. This compound belongs to the class of branched-chain fatty acid esters, which are noted for their varied applications in the flavor, fragrance, and cosmetic industries. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical characterization of **2-Methylbutyl dodecanoate**. While specific biological activity data for this compound is limited, the broader context of branched-chain fatty acid esters will be discussed.

Physicochemical Properties

The known physicochemical properties of **2-Methylbutyl dodecanoate** are summarized in the table below. It is important to distinguish this compound from its isomer, isoamyl laurate (3-methylbutyl dodecanoate), as the properties can differ.

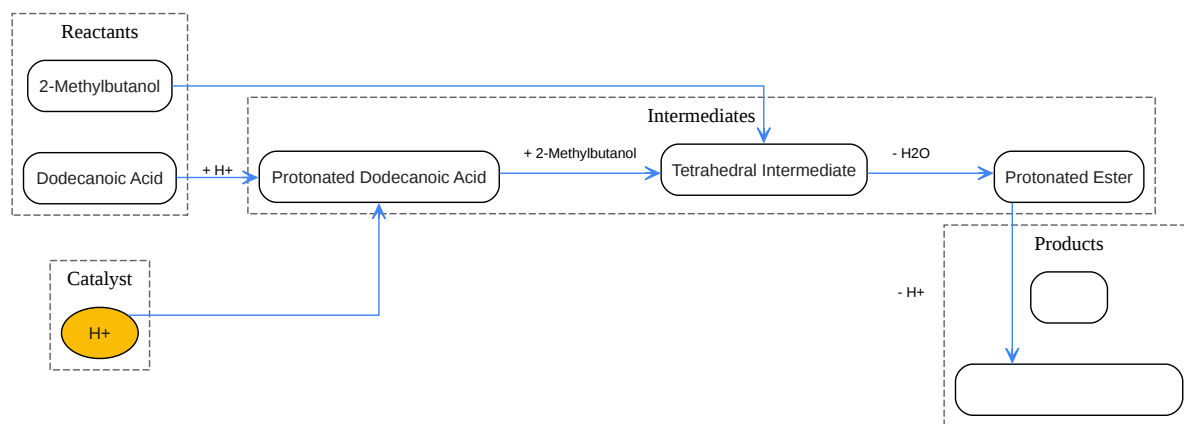
Property	Value	Reference
Molecular Formula	C ₁₇ H ₃₄ O ₂	[1]
Molecular Weight	270.45 g/mol	[1]
CAS Number	55195-19-2	[1]
Appearance	Colorless clear liquid (estimated)	[1]
Specific Gravity	0.856 to 0.862 @ 25°C	[1]
Refractive Index	1.434 to 1.440 @ 20°C	[1]
Boiling Point	311.00 to 312.00 °C @ 760.00 mm Hg	[1]
Flash Point	291.00 °F (143.89 °C) (Tag Closed Cup)	[1]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	[1]
Water Solubility	0.01354 mg/L @ 25°C (estimated)	[1]
logP (o/w)	7.432 (estimated)	[1]

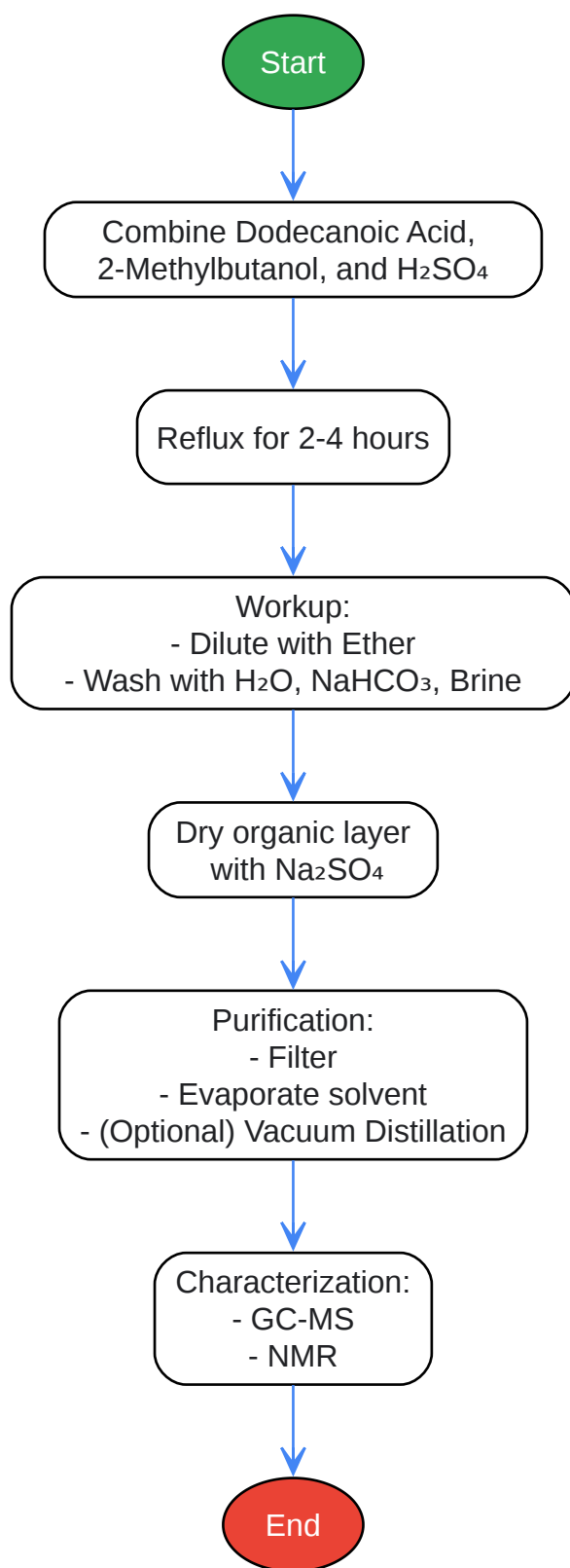
Synthesis

The primary method for synthesizing **2-Methylbutyl dodecanoate** is through Fischer esterification. This reaction involves the acid-catalyzed esterification of dodecanoic acid with 2-methylbutanol.

Fischer Esterification Mechanism

The mechanism of the Fischer esterification proceeds through several key steps, initiated by the protonation of the carboxylic acid.





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References

- 1. Distinct biological activities of isomers from several families of branched fatty acid esters of hydroxy fatty acids (FAHFAs) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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